

An In-depth Technical Guide to Glycerol Triglycidyl Ether (CAS: 13236-02-7)

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Compound of Interest

Compound Name: *Glycerol triglycidyl ether*

Cat. No.: *B081281*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **Glycerol triglycidyl ether** (GTE), a trifunctional epoxide monomer with significant utility in material science and emerging potential in pharmaceutical formulations.

Chemical and Physical Properties

Glycerol triglycidyl ether is a colorless to pale yellow liquid known for its high reactivity, stemming from its three epoxy groups.^{[1][2][3]} This trifunctional nature makes it an effective crosslinking agent.^[4] It is soluble in organic solvents with limited solubility in water.^{[1][3]}

Quantitative Data Summary

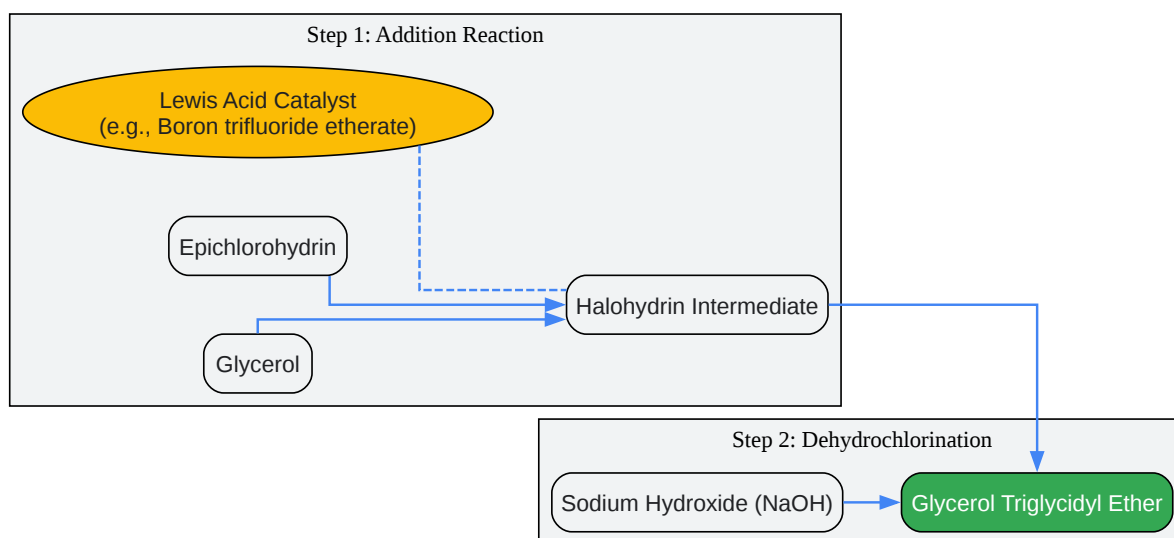
The following table summarizes the key quantitative properties of **Glycerol triglycidyl ether**.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 13236-02-7 | [4] |
| Molecular Formula | C ₁₂ H ₂₀ O ₆ | [2][4] |
| Molecular Weight | 260.28 g/mol | [2][4] |
| Appearance | Colorless to pale yellow liquid | [2][4] |
| Boiling Point | 378.7 ± 42.0 °C (Predicted) | [2] |
| Density | 1.251 ± 0.06 g/cm ³ (Predicted) | [2] |
| Flash Point | 158.7 °C | [5] |

Synthesis and Manufacturing

The industrial synthesis of **Glycerol triglycidyl ether** is typically a two-step process involving the reaction of glycerol with epichlorohydrin, followed by dehydrochlorination.[4][6]

Synthesis Workflow



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Caption: Synthesis of **Glycerol Triglycidyl Ether**.

Detailed Experimental Protocol for Synthesis

The following protocol outlines the laboratory-scale synthesis of **Glycerol triglycidyl ether**:

- **Reaction Setup:** To a three-necked flask equipped with a magnetic stirrer, reflux condenser, and thermometer, add 0.1 mol (9.2 g) of glycerol.
- **Addition of Reagents:** Add 0.3 mol (27.75 g) of epichlorohydrin to the flask.
- **Catalysis and First Step Reaction:** Begin stirring and heat the mixture in a water bath to 60°C. Once the temperature is stable, add 0.0015 mol of a Lewis acid catalyst (e.g., boron trifluoride etherate). Maintain the reaction at 60°C for 4 hours.

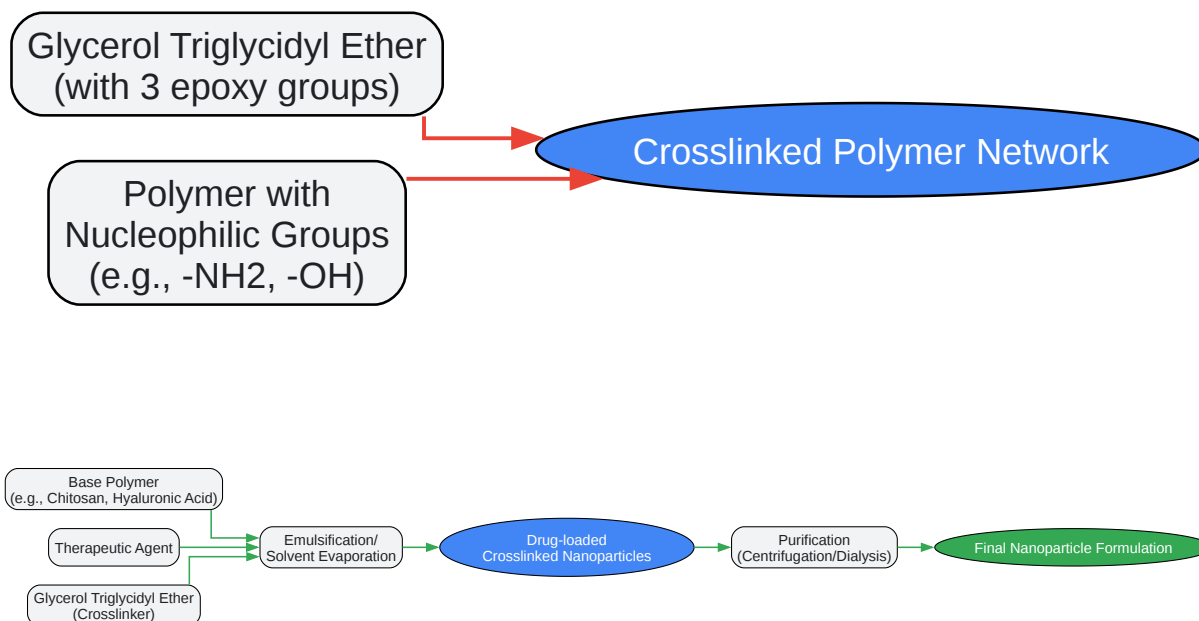
- **Cooling:** After 4 hours, cool the reaction mixture to room temperature.
- **Dehydrochlorination:** Add a 40% sodium hydroxide solution in a 1.5:1 molar ratio relative to the initial amount of epichlorohydrin. Conduct this ring-closing reaction at 35°C for 4 hours.
- **Purification:** After the reaction is complete, filter the mixture to remove insoluble salts. The filtrate is then subjected to vacuum distillation to remove water and unreacted epichlorohydrin, yielding the final product, **Glycerol triglycidyl ether**. A yield of approximately 71.6% can be expected under these optimized conditions.

Core Applications and Mechanisms

The primary utility of **Glycerol triglycidyl ether** lies in its function as a crosslinking agent and a reactive diluent, particularly in epoxy resin formulations.[6]

Crosslinking Mechanism

The three highly reactive epoxy groups of GTE can undergo ring-opening reactions with nucleophiles such as amines, acids, and hydroxyl groups.[1] This forms stable covalent bonds, leading to the formation of a dense, three-dimensional polymer network.



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References

- 1. researchgate.net [researchgate.net]
- 2. jnfuturechemical.com [jnfuturechemical.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. Glycerol triglycidyl ether - Wikipedia [en.wikipedia.org]
- 5. Glycerol triglycidyl ether - Safety Data Sheet [chemicalbook.com]
- 6. biosynth.com [biosynth.com]
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